

An In-depth Technical Guide to the Chemical Properties of N-Heptadecane-D36

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Compound of Interest

Compound Name: *N-Heptadecane-D36*

Cat. No.: *B15141508*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **N-Heptadecane-D36**, a deuterated form of n-heptadecane. This document is intended to be a valuable resource for professionals in research and development, particularly in fields requiring the use of stable isotope-labeled compounds for quantitative analysis and metabolic studies.

Core Chemical and Physical Properties

N-Heptadecane-D36 is a saturated hydrocarbon in which all 36 hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it a valuable tool in mass spectrometry-based applications, where it serves as an excellent internal standard due to its chemical similarity to the non-deuterated analog but distinct mass. While extensive experimental data for the deuterated form is not always available, the properties of n-heptadecane provide a close approximation for many physical characteristics.

Properties of N-Heptadecane-D36

Property	Value	Source
Molecular Formula	C ₁₇ D ₃₆	[1]
Molecular Weight	276.69 g/mol	[1][2]
Labeled CAS Number	39756-35-9	[1][3]
Chemical Purity	Typically ≥98%	[2]

Physicochemical Properties of n-Heptadecane (Non-deuterated analog)

The physical properties of n-heptadecane are provided below as a reference. The substitution of hydrogen with deuterium typically leads to a slight increase in density and minor changes in boiling and melting points.

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₆	[4][5]
Molecular Weight	240.47 g/mol	[5]
Unlabeled CAS Number	629-78-7	[4][5]
Appearance	Colorless liquid or white solid	[5][6]
Density	0.777 g/mL at 25 °C	[5][7]
Melting Point	20-22 °C	[5][8]
Boiling Point	302 °C	[5][8]
Flash Point	148 °C (300 °F)	[7][8]
Refractive Index	n _{20/D} 1.436	[4][5]
Solubility	Immiscible in water; Soluble in chloroform and hexane	[5][8]
Vapor Pressure	1 mm Hg at 115 °C	[5]
Vapor Density	8.3 (vs air)	[5]

Experimental Protocols

The determination of the physicochemical properties of compounds like **N-Heptadecane-D36** follows standard laboratory procedures. Below are generalized methodologies for key experiments.

Determination of Melting Point

The melting point can be determined using a capillary melting point apparatus. A small, powdered sample of **N-Heptadecane-D36** is packed into a capillary tube, which is then placed in the apparatus. The temperature is gradually increased, and the range from which the substance starts to melt until it becomes completely liquid is recorded as the melting point.

Determination of Boiling Point

For the boiling point, a small amount of the liquid sample is placed in a test tube with a boiling chip. A thermometer is suspended in the vapor above the liquid. The sample is heated, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, indicated by a steady stream of bubbles and a constant temperature reading, is recorded as the boiling point.

Determination of Density

The density of liquid **N-Heptadecane-D36** can be measured using a pycnometer or a vibrating tube densitometer. The mass of the empty container is recorded, then the mass of the container filled with the substance is measured. The volume of the substance is known from the calibrated volume of the container. The density is then calculated by dividing the mass of the substance by its volume.

Applications in Research and Drug Development

Deuterated compounds, such as **N-Heptadecane-D36**, are pivotal in various stages of research and drug development.

Internal Standard in Quantitative Mass Spectrometry

The most common application of **N-Heptadecane-D36** is as an internal standard in quantitative analysis by mass spectrometry (MS), particularly in liquid chromatography-mass spectrometry

(LC-MS) and gas chromatography-mass spectrometry (GC-MS).[9][10] Because it co-elutes with the non-deuterated analyte and has nearly identical ionization efficiency, it can accurately correct for variations in sample preparation, injection volume, and instrument response.[9] This leads to highly precise and accurate quantification of n-heptadecane or related compounds in complex matrices like biological fluids or environmental samples.[2]

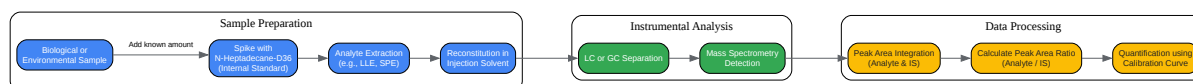
Metabolic Fate and Pharmacokinetic Studies

The replacement of hydrogen with deuterium can alter the metabolic fate of a molecule.[11][12] [13] The carbon-deuterium bond is stronger than the carbon-hydrogen bond, which can lead to a kinetic isotope effect, slowing down metabolic processes that involve the cleavage of this bond.[12] While N-Heptadecane itself is relatively inert metabolically, this principle is crucial in drug development. By selectively deuterating drug candidates at sites of metabolism, their pharmacokinetic profiles can be improved, potentially leading to lower required doses and reduced formation of toxic metabolites.[13]

Visualizations

Experimental Workflow for Quantitative Analysis using N-Heptadecane-D36 as an Internal Standard

The following diagram illustrates a typical workflow for a quantitative analysis experiment where **N-Heptadecane-D36** is used as an internal standard.



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